

foramsulfuron spray mixture dynamic surface tension

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Foramsulfuron

CAS No.: 173159-57-4

Cat. No.: S638527

Get Quote

Foramsulfuron Fact Sheet

For your reference, here are the key characteristics of **foramsulfuron** based on the latest regulatory and scientific data [1] [2] [3].

Property	Description / Value
Herbicide Type	Selective sulfonylurea herbicide [1] [2]
Mode of Action	Acetolactate synthase (ALS) inhibitor (HRAC Group B, WSSA Group 2) [2]
Primary Uses	Post-emergence control of grasses and broadleaf weeds in field corn (Eastern Canada, Manitoba) and lowbush blueberry (Eastern Canada) [1] [3]
Water Solubility	3293 mg/L (at 20°C, pH 7) [2]
Log P (Octanol-Water)	-0.78 (indicates low lipophilicity) [2]
Formulation Examples	Wettable granules (e.g., Tribute Solo 32 DF), Suspensions (e.g., Option 2.25 OD) [1]

Dynamic Surface Tension & Droplet Size Prediction

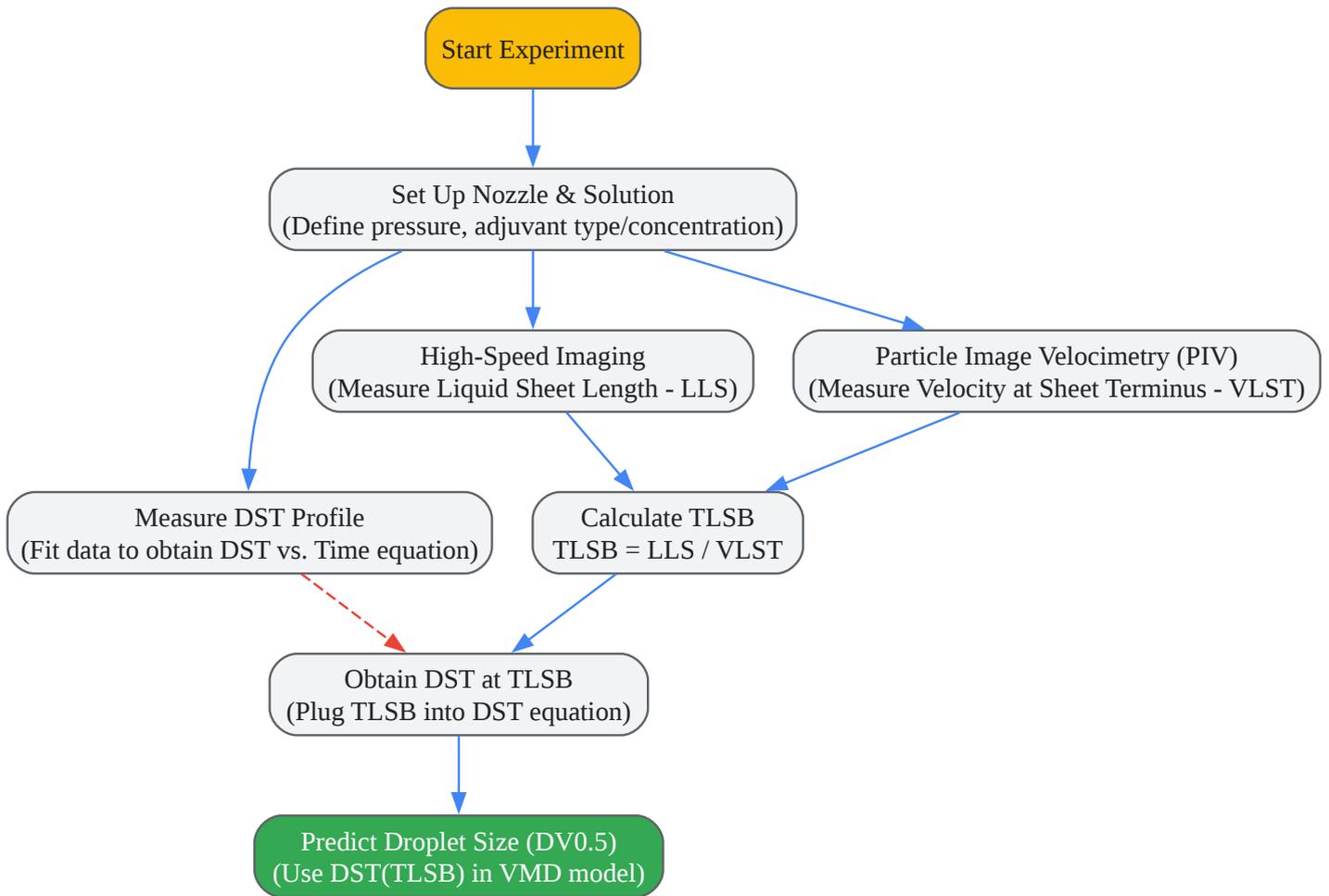
Accurately predicting droplet size is critical for minimizing spray drift and improving target deposition. A recent study addresses this by focusing on **Dynamic Surface Tension (DST)** at the moment of sheet breakup, rather than using equilibrium values [4].

The standard model for predicting the Volume Median Diameter (VMD or DV0.5) of droplets is [4]: $Dv0.5 = C * b * \alpha^{(-1/6)} * We^{(-1/3)}$

Where:

- **C**: Constant term
- **b**: Characteristic length (minor axis of the nozzle opening)
- **α** : Density ratio ($\rho_{air} / \rho_{liquid}$)
- **We**: Weber number ($\rho_{liquid} * v^2 * b / \sigma$)
- **σ** : **Surface tension** - this is the key variable where DST is applied

The core finding is that for adjuvant-containing sprays, using the DST value at the precise **Time of Liquid Sheet Breakup (TLSB)** significantly improves the accuracy of this model. The diagram below illustrates the experimental workflow for determining this critical TLSB parameter [4].



[Click to download full resolution via product page](#)

Experimental Protocol: Determining TLSB and DST

Here is a detailed methodology for obtaining the crucial TLSB and DST values, based on the refined approach from the research [4].

Step	Procedure & Equipment	Key Parameters
1. DST Measurement	Use maximum bubble pressure method. Measure DST of spray liquid with varying adjuvant concentrations at multiple	Adjuvant type, concentration, temperature.

Step	Procedure & Equipment	Key Parameters
	surface ages. Fit data to obtain a numerical equation for DST over time (e.g., using the Hua and Rosen equation).	
2. LLS Measurement	Use a high-speed camera (e.g., 3000 fps or higher). Position camera perpendicular to the spray sheet. Record multiple videos of the atomization process. Measure the distance from the nozzle exit to the point where the continuous sheet first breaks into ligaments/droplets.	Nozzle type, spray pressure, adjuvant concentration.
3. VLST Measurement	Use Particle Image Velocimetry (PIV). Seed the liquid with tracer particles. Illuminate the spray sheet with a laser light sheet. Use a high-speed camera synchronized with the laser to capture image pairs. Cross-correlate the images to obtain a 2D velocity vector field. Extract the velocity magnitude at the sheet terminus.	Same as LLS measurement for consistency.
4. Data Integration	Calculate TLSB: $\text{TLSB (ms)} = \text{LLS (mm)} / \text{VLST (m/s)}$. Substitute the calculated TLSB value into the DST-vs-Time equation from Step 1 to obtain the relevant DST for the droplet size prediction model.	Ensure all units are consistent.

Troubleshooting Guide & FAQs

This section addresses specific experimental challenges mentioned in the research.

Q1: My predictive model for droplet size is inaccurate when using adjuvant-containing solutions.

Why?

- **Cause:** Using equilibrium surface tension (EST) or DST at an arbitrary fixed time (e.g., 20 ms) instead of the DST at the actual TLSB. Adjuvant molecules need time to migrate to new surfaces, and this dynamic process is not captured by EST [4].
- **Solution:** Follow the protocol above to determine the TLSB-correlated DST for your specific nozzle, pressure, and adjuvant combination. This accounts for the dynamic interfacial effects during atomization [4].

Q2: My measurement of the Liquid Sheet Breakup Time (TLSB) is inconsistent. How can I improve accuracy?

- **Cause:** The presence of a transient phase in the spray system where pressure has not fully stabilized, leading to inaccuracies in measuring the Liquid Sheet Length (LLS) and velocity [4].
- **Solution:**
 - **Refined LLS Measurement:** Use high-speed imaging and track the breakup onset meticulously.
 - **Implement PIV for Velocity:** Do not rely on theoretical velocity calculations. Use PIV to measure the Velocity at the Liquid Sheet Terminus (VLST) directly and precisely [4].
 - **System Calibration:** Allow sufficient time for the spray system to reach a stable pressure state before recording data.

Q3: What are the latest regulatory considerations for spraying foramsulfuron in Canada?

- **Updated Buffer Zones:** The re-evaluation decision mandates updated spray buffer zones to protect non-target habitats. Always check the most recent product label for the specific requirements [1] [3].
- **Restricted-Entry Interval (REI):** A standard REI of 12 hours is now required for **foramsulfuron** to protect workers [1] [3].

Research Note

The 2025 Canadian re-evaluation confirms **foramsulfuron** has **low toxicity** to mammals, birds, bees, and earthworms, with no reported human or environmental incidents, supporting its use in integrated pest management programs [1] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Re-evaluation decision RVD 2025 -01, Foramsulfuron and... - Canada.ca [canada.ca]
2. (Ref: AE F130360) Foramsulfuron [sitem.herts.ac.uk]

3. AgroPages-Canada completes the re-evaluation of foramsulfuron and... [news.agropages.com]

4. Dynamic surface tension at liquid sheet breakup governs ... [sciencedirect.com]

To cite this document: Smolecule. [foramsulfuron spray mixture dynamic surface tension]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b638527#foramsulfuron-spray-mixture-dynamic-surface-tension]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com